A Comparative Guide to Monte Carlo Simulations for Uranium-235 Criticality Validation

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Compound of Interest	
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This guide provides an objective comparison of the performance of leading Monte Carlo simulation codes in predicting the criticality of **Uranium-235** (U-235) systems. The validation of these computational tools is paramount for the safe design and operation of nuclear reactors, storage of nuclear materials, and other applications in nuclear science and technology. The performance of three prominent Monte Carlo codes—MCNP (Monte Carlo N-Particle), Serpent, and Geant4—is compared against well-established experimental data from the International Criticality Safety Benchmark Evaluation Project (ICSBEP) handbook.

Data Presentation: Comparison of Calculated k-effective Values

The effective neutron multiplication factor (k-effective or keff) is a measure of the criticality of a nuclear system. A keff value of 1.0 indicates a critical state, where the neutron population is self-sustaining. The following tables summarize the calculated keff values from MCNP and Serpent for three selected U-235 benchmarks from the ICSBEP handbook, which represent different neutron energy spectra and compositions. The experimental benchmark keff is considered to be 1.0 with an associated uncertainty.

Note on Geant4 Data: Despite extensive searches for validation studies of Geant4 on these specific ICSBEP benchmarks, directly comparable keff values were not found in the public

literature.[1] General validation studies for Geant4 in criticality applications exist, but they do not always report results for these standard benchmarks, making a direct comparison in this format challenging.

Table 1: HEU-MET-FAST-001 (Godiva) - A bare sphere of highly enriched uranium metal, characterized by a fast neutron spectrum.[2][3]

Monte Carlo Code	Nuclear Data Library	Calculated keff (± standard deviation)
MCNP	ENDF/B-VII.0	0.99990 ± 0.00008
Serpent	ENDF/B-VII.0	0.99954 ± 0.00029

Table 2: HEU-SOL-THERM-001 - A minimally reflected cylindrical tank of highly enriched uranyl nitrate solution, characterized by a thermal neutron spectrum.[2][4][5][6]

Monte Carlo Code	Nuclear Data Library	Case	Calculated keff (± standard deviation)
MCNP	ENDF/B-VII.1	Case 1	0.99849 ± 0.00056
Serpent	ENDF/B-VII.1	Case 1	0.99802 ± 0.00036
MCNP	ENDF/B-VII.1	Case 2	0.99499 ± 0.00061
Serpent	ENDF/B-VII.1	Case 2	0.99562 ± 0.00037
MCNP	ENDF/B-VII.1	Case 10	0.99264 ± 0.00049
Serpent	ENDF/B-VII.1	Case 10	0.99178 ± 0.00032

Table 3: LEU-COMP-THERM-001 - Water-moderated lattices of low-enriched uranium oxide fuel rods, characterized by a thermal neutron spectrum.

Monte Carlo Code	Nuclear Data Library	Case	Calculated keff (± standard deviation)
MCNP	ENDF/B-VII.1	Case 1	0.9996 ± 0.0001
MCNP	ENDF/B-VII.1	Case 2	0.9988 ± 0.0001
MCNP	ENDF/B-VII.1	Case 3	0.9985 ± 0.0001
MCNP	ENDF/B-VII.1	Case 4	0.9991 ± 0.0001
MCNP	ENDF/B-VII.1	Case 5	0.9969 ± 0.0001
MCNP	ENDF/B-VII.1	Case 6	0.9990 ± 0.0001
MCNP	ENDF/B-VII.1	Case 7	0.9991 ± 0.0001

Experimental Protocols

The following are simplified descriptions of the experimental setups for the benchmark cases, based on information from the ICSBEP handbook. For rigorous validation work, consulting the full benchmark specifications in the ICSBEP handbook is essential.[3][7][8]

HEU-MET-FAST-001 (Godiva): This experiment consists of a bare, unreflected sphere of highly enriched uranium metal.[2] The uranium is enriched to approximately 94% U-235.[2] The key experimental parameter is the critical mass of the sphere. The geometry is simple, which makes it an ideal benchmark for testing nuclear data and the fundamental physics of fast neutron systems. The material composition, including isotopic abundances of uranium and any impurities, is well-characterized.[2][4]
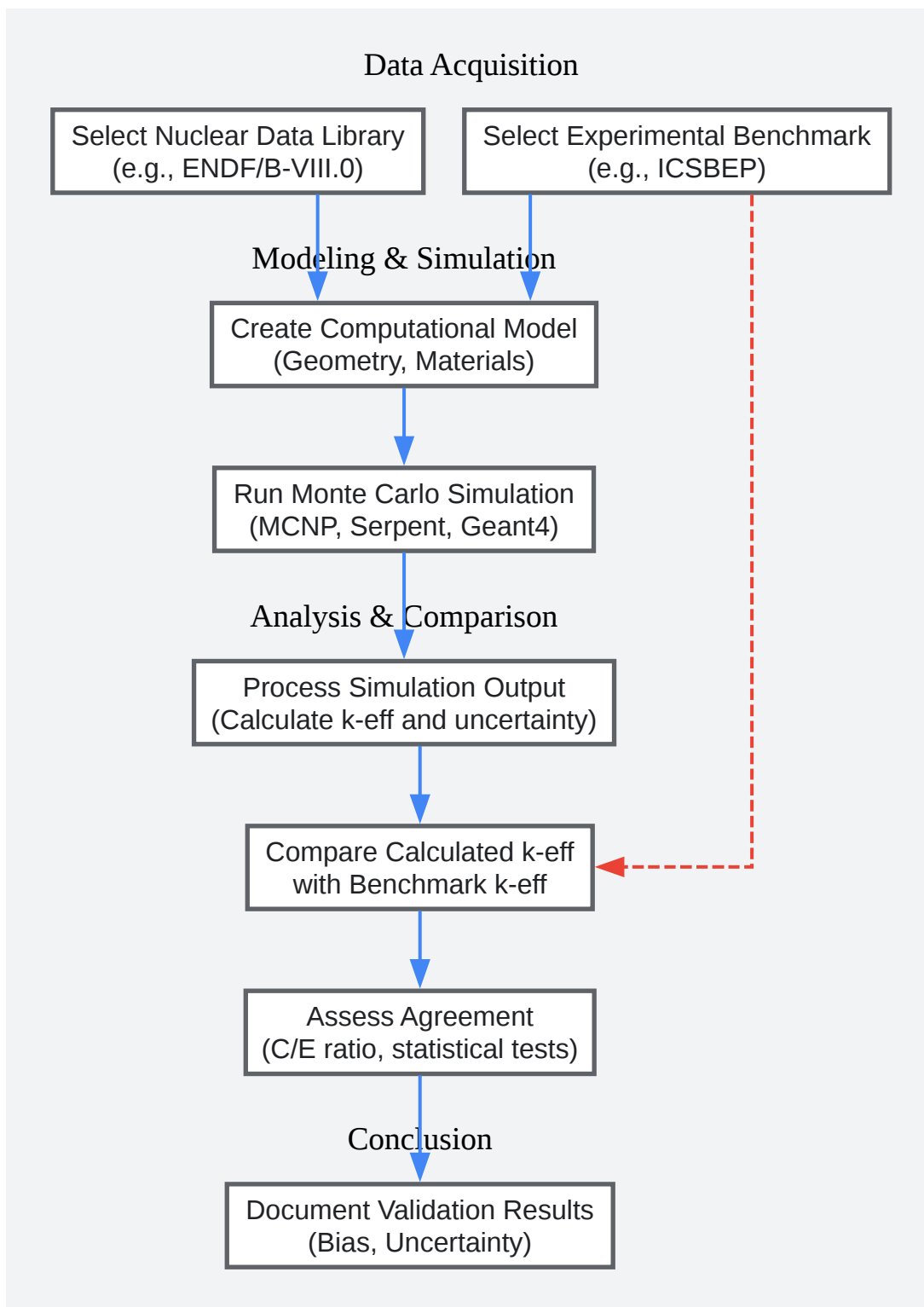
HEU-SOL-THERM-001: This series of experiments involves cylindrical tanks containing a solution of highly enriched uranyl nitrate ($UO_2(NO_3)_2$).[4][5][6] The uranium is enriched to approximately 93% U-235.[2][4] The experiments are minimally reflected and were performed by varying the uranium concentration and determining the critical height of the solution in the tank.[2][4] These benchmarks are valuable for validating the handling of thermal scattering data for hydrogen in water and the cross-sections of materials in a solution.[2]
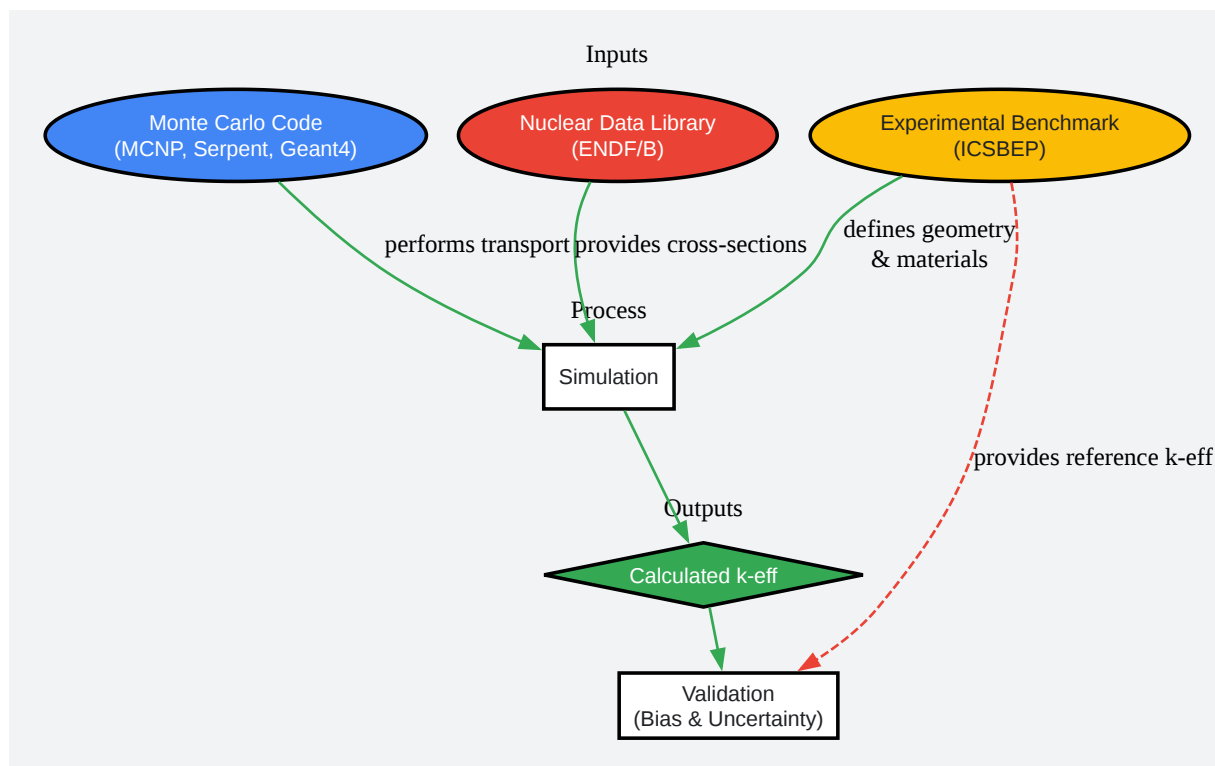
LEU-COMP-THERM-001: These experiments consist of water-moderated and reflected square-pitched lattices of low-enriched uranium dioxide (UO_2) fuel rods. The uranium

enrichment is approximately 2.35% U-235. The fuel rods are arranged in arrays, and the critical number of rods or the critical water height is determined. These benchmarks are crucial for validating the calculation of thermal neutron transport and interaction in heterogeneous systems, which is typical for commercial light-water reactors.

Mandatory Visualization

The following diagrams illustrate the workflow and logical relationships in the validation of Monte Carlo simulations for criticality analysis.

Data Acquisition

Select Nuclear Data Library
(e.g., ENDF/B-VIII.0)

Select Experimental Benchmark
(e.g., ICSBEP)

Modeling & Simulation

Create Computational Model
(Geometry, Materials)

Run Monte Carlo Simulation
(MCNP, Serpent, Geant4)

Analysis & Comparison

Process Simulation Output
(Calculate k-eff and uncertainty)

Compare Calculated k-eff
with Benchmark k-eff

Assess Agreement
(C/E ratio, statistical tests)

Conclusion

Document Validation Results
(Bias, Uncertainty)

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